

6-Bromooxazolo[4,5-b]pyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromooxazolo[4,5-b]pyridine

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In-Depth Technical Guide: 6-Bromooxazolo[4,5-b]pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **6-Bromooxazolo[4,5-b]pyridine**, a key intermediate in pharmaceutical and agrochemical research.

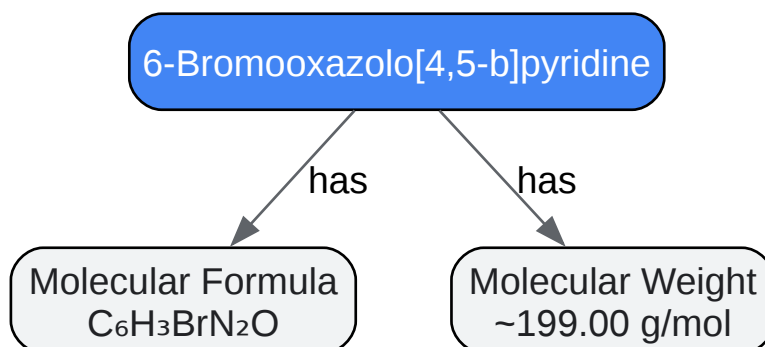
Core Molecular Data

The fundamental molecular attributes of **6-Bromooxazolo[4,5-b]pyridine** are summarized below. The data is compiled from various chemical suppliers and databases, ensuring a high degree of accuracy. The primary identifier for this compound is its CAS number: 1260863-86-2.

| Property | Value | Citations |
|-------------------|---|---|
| Molecular Formula | C ₆ H ₃ BrN ₂ O | [1] [2] [3] [4] [5] |
| Molecular Weight | Approximately 199.00 g/mol | [1] [5] |
| IUPAC Name | 6-bromo- [2] [6] oxazolo[4,5-b]pyridine | [5] |
| CAS Number | 1260863-86-2 | [1] [2] [3] [5] [6] |

Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name and its molecular properties.

Experimental Protocols and Applications

While specific, detailed experimental protocols are proprietary to the research entities utilizing them, the scientific literature indicates that **6-Bromooxazolo[4,5-b]pyridine** is a versatile building block.

Applications in Synthesis:

- **Kinase Inhibitors:** This compound is a crucial intermediate in the synthesis of kinase inhibitors, which are a cornerstone of modern oncology drug development.^[6] The oxazolopyridine core serves as a scaffold for developing clinical candidates.^[6]
- **Palladium-Catalyzed Cross-Coupling:** The bromine substituent at the 6-position is strategically important, enabling palladium-catalyzed cross-coupling reactions. This allows for the introduction of diverse molecular fragments, which is essential for structure-activity relationship (SAR) studies to optimize the binding affinity of drug candidates.^[6]
- **Agrochemicals:** It also finds use as a building block in the development of novel herbicides.^[6]

- Covalent Inhibitors: The electrophilic nature of the oxazole ring makes it a candidate for use in the design of covalent inhibitors.[6]
- Chemical Biology: It has been utilized as a warhead for activity-based protein profiling probes.[6]

Due to the proprietary and varied nature of its applications, a generalized experimental protocol is not feasible. Researchers should refer to specific publications in journals such as Bioorganic & Medicinal Chemistry for detailed synthetic methodologies related to their field of interest.[6]

Signaling Pathways

The specific signaling pathways targeted by derivatives of **6-Bromooxazolo[4,5-b]pyridine** are diverse and depend on the final molecular structure. As it is a key intermediate in the development of kinase inhibitors, the final compounds are designed to interact with the ATP-binding site of various kinases, thereby modulating specific signaling cascades implicated in diseases such as cancer. The exact pathways (e.g., MAPK/ERK, PI3K/AKT/mTOR) are determined by the kinase being targeted by the final drug molecule. A generalized signaling pathway diagram for this intermediate would not be accurate.

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- To cite this document: BenchChem. [6-Bromooxazolo[4,5-b]pyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b037191#6-bromooxazolo-4-5-b-pyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b037191#6-bromooxazolo-4-5-b-pyridine-molecular-weight-and-formula)

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